

Preparation of analytical standards for Fluazifop-p-butyl research

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Compound of Interest

Compound Name: Fluazifop-p-butyl

Cat. No.: B166164

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An Application Note on the Preparation of Analytical Standards for **Fluazifop-p-butyl** Research

Introduction

Fluazifop-p-butyl is a selective, post-emergence herbicide used to control grass weeds in a variety of broad-leaved crops.[1][2] It belongs to the aryloxyphenoxypropionate group of graminicides.[3] The herbicidal activity is almost exclusively due to the (R)-enantiomer, which is the active component of commercial formulations.[1][4][5] **Fluazifop-p-butyl** functions by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is critical for the biosynthesis of fatty acids in susceptible grass species.[1] In research, regulatory monitoring, and quality control, the preparation of accurate and stable analytical standards is a critical prerequisite for reliable quantification of **Fluazifop-p-butyl** residues in environmental and biological matrices.

This application note provides detailed protocols for the preparation of primary stock, intermediate, and calibration standard solutions of **Fluazifop-p-butyl**. It also outlines quality control measures, storage conditions, and safety precautions.

Data Presentation

Quantitative data for the preparation and characterization of **Fluazifop-p-butyl** standards are summarized in the tables below.

Table 1: Physicochemical Properties of **Fluazifop-p-butyl**

Property	Value	Reference
Chemical Name	Butyl (R)-2-[4-(5-trifluoromethyl-2-pyridyloxy)phenoxy]propionate	
CAS Number	79241-46-6	[4]
Molecular Formula	C ₁₉ H ₂₀ F ₃ NO ₄	
Molar Mass	383.36 g/mol	
Appearance	Technical material is a dark brown liquid.	[6]
Purity (Technical)	≥900 g/kg (90%)	[6]

| Solubility | Miscible in many organic solvents; low aqueous solubility. |[1] |

Table 2: Preparation of Stock and Working Standard Solutions

Solution Type	Analyte	Concentration	Solvent	Preparation Details
Primary Stock	Fluazifop-p-butyl	100 µg/mL	Acetonitrile (HPLC Grade)	Weigh 10.0 mg of neat standard (corrected for purity), dissolve in a 100 mL volumetric flask, and dilute to the mark. [7] [8]
Intermediate Stock	Fluazifop-p-butyl	10 µg/mL	Acetonitrile (HPLC Grade)	Transfer 10 mL of the 100 µg/mL primary stock solution into a 100 mL volumetric flask and dilute to the mark. [8]

| Working Standard | **Fluazifop-p-butyl** | 1.0 µg/mL | Acetonitrile (HPLC Grade) | Transfer 10 mL of the 10 µg/mL intermediate stock solution into a 100 mL volumetric flask and dilute to the mark.[\[7\]](#)[\[8\]](#) |

Table 3: Example Dilution Series for LC-MS/MS Calibration Standards

Standard Level	Concentration (pg/ μL or ng/mL)	Diluent	Preparation from 1.0 μg/mL Working Standard
1	0.05	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
2	0.10	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
3	0.20	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
4	0.50	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
5	1.0	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
6	2.0	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
7	5.0	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution
8	10.0	10/90 Acetonitrile/"Buffer A" (v/v)	Serial Dilution

Note: This table is based on the concentration levels used for method validation in EPA documentation.[7] "Buffer A" is typically an aqueous buffer such as 0.1% formic acid in water, used for LC-MS/MS analysis.[9]

Experimental Protocols

Safety Precautions

It is recommended that the following precautions be taken when handling and weighing analytical materials:

- Ensure good ventilation.
- Wear personal protective equipment (PPE), including gloves and a laboratory coat.
- Prevent inhalation and contact with skin or mouth.^{[7][8]}
- Wash any contaminated area immediately.^{[7][8]}

Protocol 1: Preparation of Primary Stock Solution (100 µg/mL)

Objective: To prepare a concentrated, primary stock solution from a neat analytical standard.

Materials:

- **Fluazifop-p-butyl** analytical standard (neat, with known purity)
- Acetonitrile (HPLC Grade)
- 100 mL Class A volumetric flask
- Analytical balance
- Spatula
- Weighing paper/boat
- Sonicator (optional)

Procedure:

- Accurately weigh approximately 10.0 mg of the **Fluazifop-p-butyl** analytical standard. The amount weighed must be corrected for its purity. Use the following formula to calculate the required mass: $\text{Mass (mg)} = (\text{Desired Concentration } (\mu\text{g/mL}) \times \text{Final Volume (mL)}) / (\text{Purity (decimal)} \times 1000)$
- Carefully transfer the weighed standard into a 100 mL volumetric flask.
- Add approximately 70-80 mL of HPLC grade acetonitrile to the flask.
- Gently swirl the flask to dissolve the standard. If necessary, place the flask in a sonicator for a few minutes to aid dissolution.^{[7][8]}
- Allow the solution to return to room temperature before adjusting the final volume.^{[7][8]}
- Dilute the solution to the 100 mL mark with acetonitrile.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the solution to a labeled amber glass storage bottle for protection from light.^{[7][8]}

Protocol 2: Preparation of Intermediate and Working Standard Solutions

Objective: To prepare intermediate and working standard solutions through serial dilution of the primary stock solution.

Materials:

- 100 $\mu\text{g/mL}$ **Fluazifop-p-butyl** primary stock solution
- Acetonitrile (HPLC Grade)
- 100 mL Class A volumetric flasks
- Calibrated pipettes

Procedure for 10 $\mu\text{g/mL}$ Intermediate Standard:

- Pipette 10.0 mL of the 100 µg/mL primary stock solution into a 100 mL volumetric flask.
- Dilute to the mark with HPLC grade acetonitrile.[8]
- Cap and invert the flask multiple times to mix thoroughly.
- Store in a labeled amber glass bottle.

Procedure for 1.0 µg/mL Working Standard:

- Pipette 10.0 mL of the 10 µg/mL intermediate stock solution into a 100 mL volumetric flask.
- Dilute to the mark with HPLC grade acetonitrile.[7][8]
- Cap and invert the flask multiple times to mix thoroughly.
- This solution can be used for preparing calibration standards or as a fortification standard.

Protocol 3: Preparation of Calibration Standards for LC-MS/MS

Objective: To prepare a set of calibration standards for instrument quantification. Due to the potential degradation of **Fluazifop-p-butyl**, it is often prepared as a separate calibration set from its degradates.[7][8]

Materials:

- 1.0 µg/mL (1000 ng/mL) **Fluazifop-p-butyl** working standard
- Diluent (e.g., 10/90 Acetonitrile/Buffer A (v/v))
- Autosampler vials

Procedure:

- Prepare a series of calibration standards by serially diluting the 1.0 µg/mL working standard with the appropriate diluent.

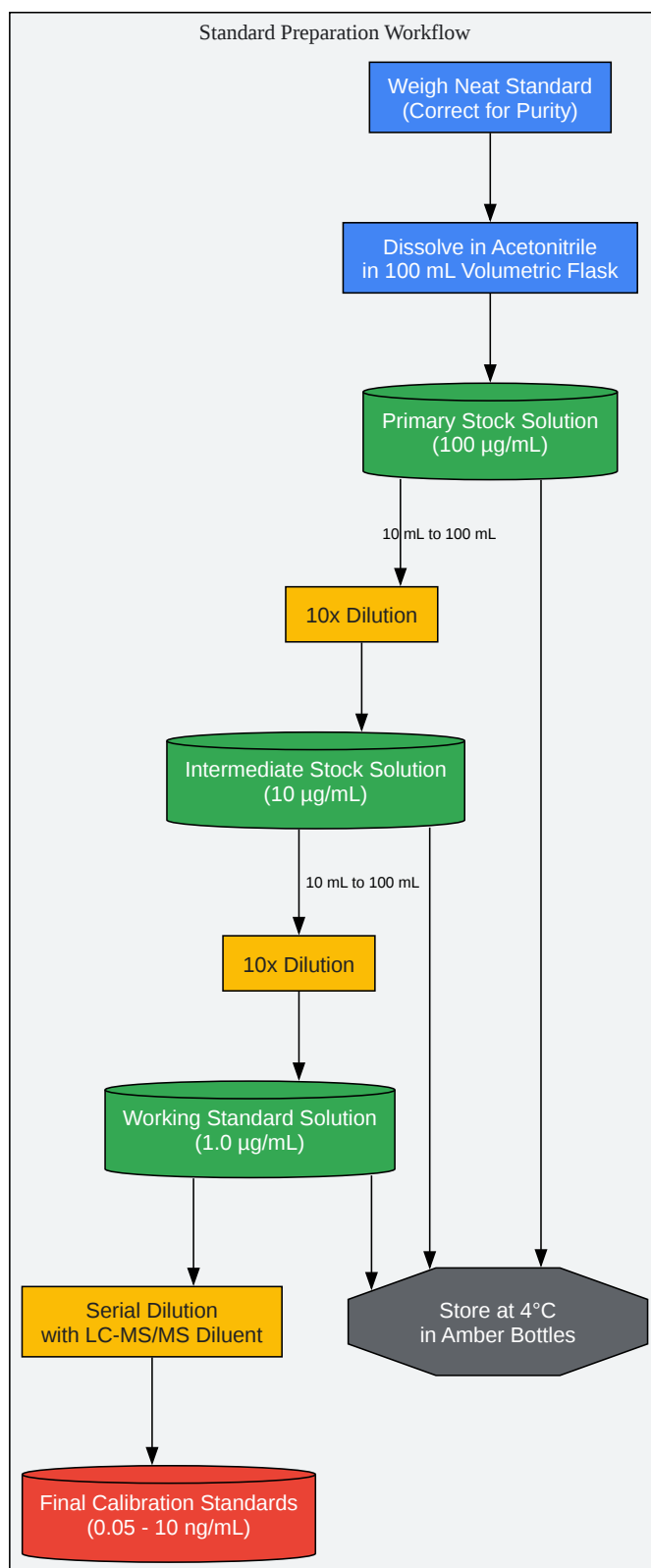
- The concentration range should encompass the expected concentration of the samples being analyzed. A typical range is 0.05 to 10 pg/μL (or ng/mL).^[7]
- Transfer the final calibration solutions into labeled autosampler vials for analysis.
- It is recommended to use a minimum of five concentration levels to establish the calibration curve.^[7]

Quality Control and Storage

- Purity Correction: All standard concentrations must be corrected for the purity of the neat material provided by the manufacturer.^{[7][8]}
- Stability: **Fluazifop-p-butyl** can degrade, particularly in solution.^[8] It is advisable to prepare fresh working standards and calibration solutions regularly. The expiration dates of prepared solutions should not exceed the expiration date of the solid standard.^{[7][8]}
- Storage: All standard solutions (stock, intermediate, and working) should be stored in amber glass bottles to prevent photodecomposition.^{[7][8]} Store the solutions in a refrigerator at approximately 4°C to minimize solvent evaporation and degradation.^{[7][8]}

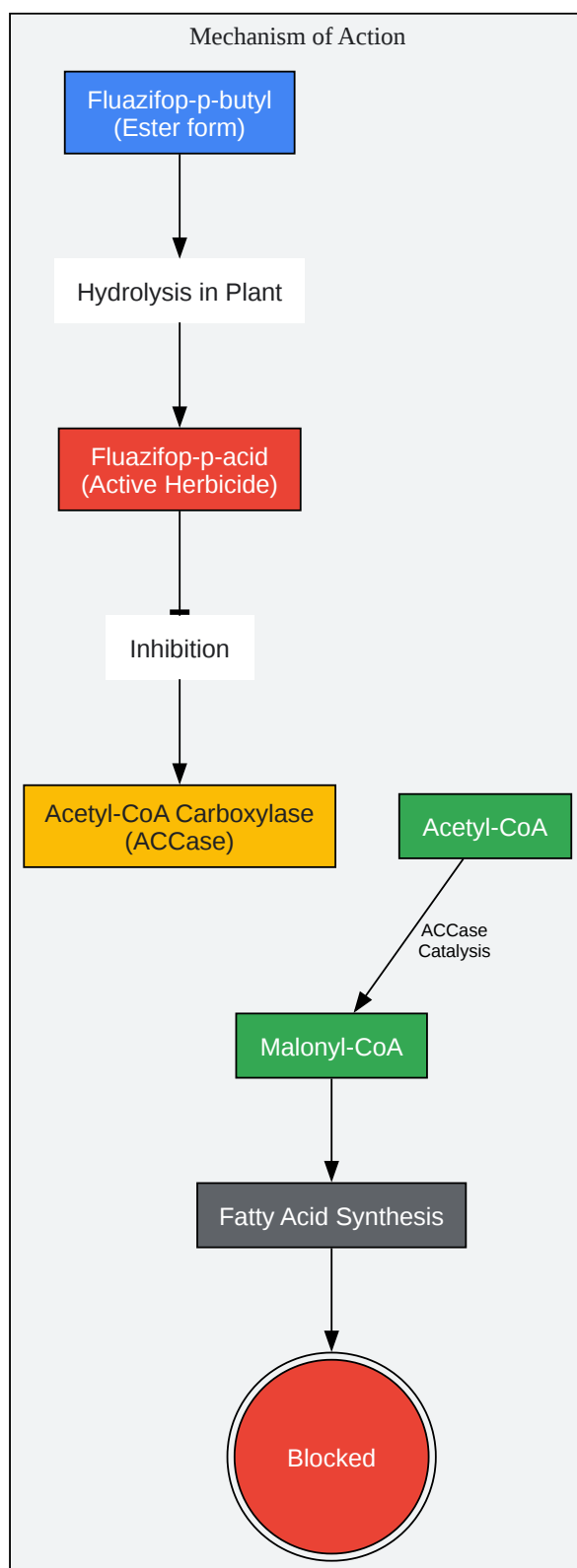
Visualizations

The following diagrams illustrate the experimental workflow for standard preparation and the herbicidal mechanism of action of **Fluazifop-p-butyl**.



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Caption: Workflow for preparing **Fluazifop-p-butyl** analytical standards.



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Caption: Simplified pathway of **Fluazifop-p-butyl**'s herbicidal action.

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